

Potential biological activity of Tert-butyl (5-formylpyridin-2-YL)carbamate

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Compound of Interest

Compound Name: *Tert-butyl (5-formylpyridin-2-YL)carbamate*

Cat. No.: B173720

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In-depth Technical Guide: Tert-butyl (5-formylpyridin-2-YL)carbamate

Abstract

This document provides a technical overview of **Tert-butyl (5-formylpyridin-2-YL)carbamate** (CAS No. 199296-40-7). Despite its availability as a chemical intermediate for pharmaceutical and research purposes, a comprehensive review of publicly accessible scientific literature and bioassay databases reveals a significant lack of specific data on its biological activity. This guide summarizes the available chemical information for this compound and explores the potential biological significance of its core structural motifs—the pyridine ring and the carbamate group—by examining related compounds. The content is intended for researchers, scientists, and drug development professionals interested in the potential applications of this and similar molecules.

Introduction

Tert-butyl (5-formylpyridin-2-YL)carbamate is a heterocyclic organic compound featuring a pyridine ring substituted with a formyl group and a tert-butyl carbamate moiety.^[1] The pyridine scaffold is a well-established pharmacophore present in numerous approved drugs, valued for its ability to participate in hydrogen bonding and π - π stacking interactions with biological targets.^[2] Similarly, the carbamate group is a key structural element in many therapeutic

agents and is often used as a stable and synthetically versatile functional group in drug design. [2] This compound is primarily available as a building block for organic synthesis, particularly in the creation of more complex molecules for medicinal chemistry research.[1]

Chemical and Physical Properties

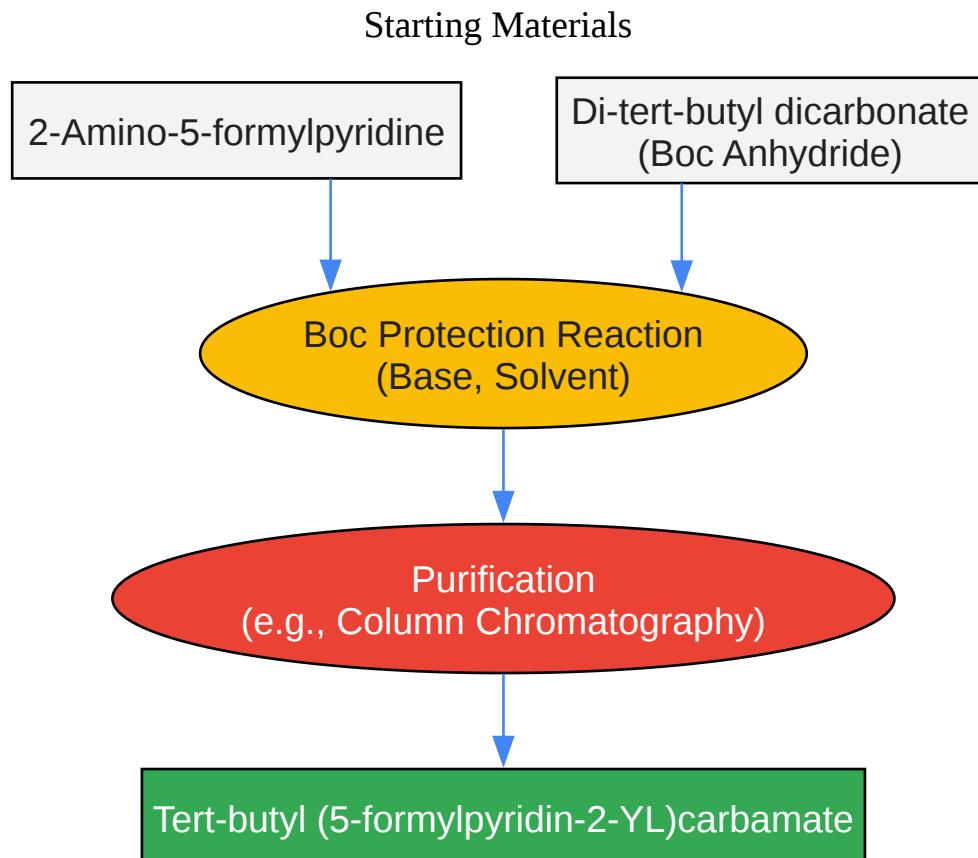
A summary of the key chemical and physical properties of **Tert-butyl (5-formylpyridin-2-YL)carbamate** is presented in Table 1. This data has been aggregated from various chemical databases and supplier information.

Table 1: Chemical and Physical Properties of **Tert-butyl (5-formylpyridin-2-YL)carbamate**

Property	Value	Reference(s)
IUPAC Name	tert-butyl N-(5-formylpyridin-2-yl)carbamate	[1][3]
CAS Number	199296-40-7	[1][3]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	[3]
Molecular Weight	222.24 g/mol	[3]
Appearance	Solid (form may vary)	N/A
SMILES	CC(C) (C)OC(=O)NC1=NC=C(C=C1) C=O	[3]

Synthesis

While specific, detailed experimental protocols for the synthesis of **Tert-butyl (5-formylpyridin-2-YL)carbamate** are not extensively published in peer-reviewed journals, a general synthetic approach can be inferred from standard organic chemistry principles and information on related compounds. The synthesis would likely involve the protection of an amino group on a pyridine ring with a tert-butoxycarbonyl (Boc) group and the subsequent introduction or modification of a formyl group at the 5-position. A generalized workflow for such a synthesis is depicted below.



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A generalized workflow for the synthesis of **Tert-butyl (5-formylpyridin-2-YL)carbamate**.

Potential Biological Activity (Inferred from Related Compounds)

As of the date of this document, no specific biological activity data for **Tert-butyl (5-formylpyridin-2-YL)carbamate** has been reported in the public domain. However, the biological activities of structurally similar compounds can provide insights into its potential therapeutic applications.

Pyridine-Containing Compounds

The pyridine ring is a common motif in medicinal chemistry. Derivatives of pyridine have been investigated for a wide range of biological activities, including but not limited to:

- Anticancer Activity: Many pyridine derivatives have been synthesized and evaluated as potential anticancer agents.[4][5]
- Enzyme Inhibition: The 2-aminopyridine scaffold, present in the target compound, is a known "hinge-binding" motif that can interact with the ATP-binding site of various kinases, suggesting a potential role as kinase inhibitors.[6]
- Cholinesterase Inhibition: Certain pyridine derivatives containing a carbamate function have been shown to be potent inhibitors of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), enzymes relevant to Alzheimer's disease.[7]

Carbamate-Containing Compounds

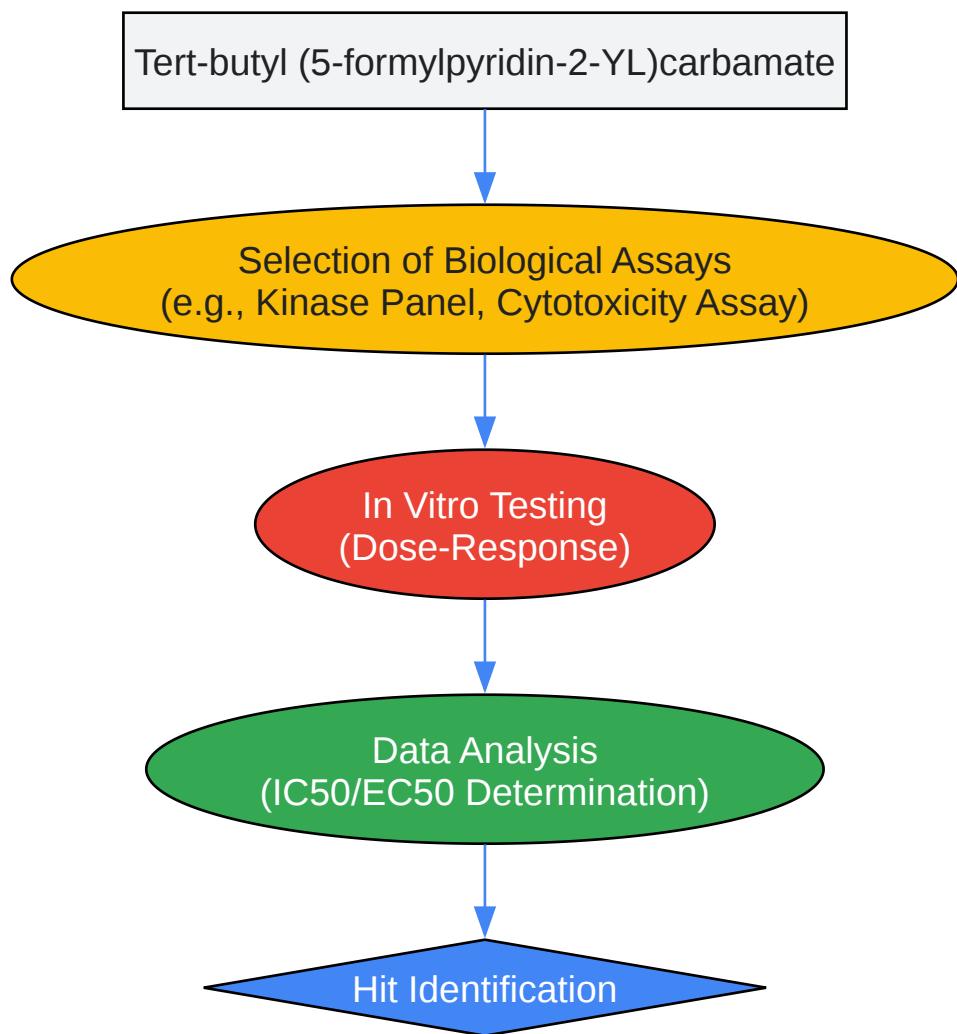
The carbamate functional group is also a key feature in many biologically active molecules. Its roles include:

- Enzyme Inactivation: Carbamates are known to act as covalent inhibitors of enzymes, such as fatty acid amide hydrolase (FAAH), by carbamylating active site serine residues.[8] This mechanism suggests that **Tert-butyl (5-formylpyridin-2-YL)carbamate** could potentially act as a covalent inhibitor for certain enzymes.
- Prodrugs: The carbamate linkage is often employed in prodrug design to improve the pharmacokinetic properties of a parent drug.[9]

Experimental Protocols for Related Compounds

Due to the absence of published biological studies on **Tert-butyl (5-formylpyridin-2-YL)carbamate**, no specific experimental protocols can be provided. However, for researchers interested in evaluating the potential biological activity of this compound, standard assays for the activities mentioned above (e.g., kinase inhibition assays, cholinesterase inhibition assays, cytotoxicity assays against cancer cell lines) would be appropriate starting points.

A general workflow for screening the biological activity of a novel compound is presented below.



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A generalized workflow for the initial biological screening of a chemical compound.

Conclusion

Tert-butyl (5-formylpyridin-2-YL)carbamate is a readily available synthetic intermediate with structural features that suggest potential for biological activity. The presence of the pyridine ring and the carbamate moiety, both common in approved pharmaceuticals, makes it an interesting candidate for further investigation in drug discovery programs. However, there is currently no publicly available data to support any specific biological function. Future research is required to elucidate the potential pharmacological profile of this compound.

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- To cite this document: BenchChem. [Potential biological activity of Tert-butyl (5-formylpyridin-2-YL)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b173720#potential-biological-activity-of-tert-butyl-5-formylpyridin-2-yl-carbamate>]

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